

# Solubility of 2-Amino-3-Nitrophenol in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Amino-3-Nitrophenol

Cat. No.: B1277897

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This technical guide provides a comprehensive overview of the solubility of **2-Amino-3-Nitrophenol** in organic solvents. Due to a notable lack of specific quantitative solubility data in publicly available literature, this document focuses on providing qualitative solubility information, detailed experimental protocols for determining solubility, and a discussion of the factors influencing the solubility of this compound.

## Introduction to 2-Amino-3-Nitrophenol

**2-Amino-3-Nitrophenol** (CAS No. 603-85-0) is an aromatic organic compound with the molecular formula  $C_6H_6N_2O_3$ . It presents as a brown-red powder and has a melting point of approximately 212-213 °C.<sup>[1]</sup> The presence of amino (-NH<sub>2</sub>), nitro (-NO<sub>2</sub>), and hydroxyl (-OH) functional groups on the benzene ring gives the molecule a polar character, influencing its solubility in various solvents. This compound is a key intermediate in the synthesis of various dyes and pigments and is also used in analytical chemistry. Understanding its solubility is crucial for its application in synthesis, purification, and formulation development.

## Solubility Profile

While specific quantitative data on the solubility of **2-Amino-3-Nitrophenol** in various organic solvents is not readily available in the reviewed literature, general qualitative observations can be made based on its chemical structure and data for structurally similar compounds.

## Qualitative Solubility Summary:

Solvent Category	General Solubility	Rationale
Polar Protic Solvents (e.g., Methanol, Ethanol)	Expected to be Soluble	The amino and hydroxyl groups can form hydrogen bonds with protic solvents.
Polar Aprotic Solvents (e.g., Acetone, Acetonitrile, DMSO)	Expected to be Soluble	The polar nature of the molecule allows for dipole-dipole interactions with these solvents. For the related compound 2-amino-5-nitrophenol, solubility has been noted in acetone.[2]
Nonpolar Solvents (e.g., Hexane, Toluene)	Expected to have Low Solubility	The overall polarity of 2-Amino-3-Nitrophenol is significant, limiting its interaction with nonpolar solvents.
Chlorinated Solvents (e.g., Dichloromethane, Chloroform)	Moderate Solubility may be possible	These solvents have some polarity that can interact with the solute.
Water	Slightly Soluble	While polar, the aromatic ring limits its solubility in water.

It is important to note that for the related isomer, 2-amino-5-nitrophenol, it is soluble in ethanol, acetone, and benzene.[2] This suggests that **2-Amino-3-Nitrophenol** is likely to exhibit similar solubility in these organic solvents.

## Experimental Protocol for Solubility Determination

The following is a detailed, generalized protocol for determining the solubility of a compound like **2-Amino-3-Nitrophenol** in an organic solvent using the widely accepted isothermal shake-flask method followed by gravimetric analysis.

Objective: To determine the saturation solubility of **2-Amino-3-Nitrophenol** in a selected organic solvent at a specific temperature.

Materials:

- **2-Amino-3-Nitrophenol** (high purity)
- Selected organic solvent (analytical grade)
- Thermostatically controlled shaker bath or incubator
- Screw-capped vials or flasks
- Analytical balance (accurate to  $\pm 0.1$  mg)
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks
- Pipettes
- Oven

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **2-Amino-3-Nitrophenol** to a series of screw-capped vials. The excess solid is crucial to ensure that saturation is reached.
  - Add a known volume of the selected organic solvent to each vial.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25 °C, 37 °C).

- Allow the mixtures to shake for a predetermined period (e.g., 24, 48, or 72 hours) to ensure that equilibrium is reached. Preliminary studies should be conducted to determine the time required to reach equilibrium.
- Sample Withdrawal and Filtration:
  - After equilibration, allow the vials to stand undisturbed in the shaker bath for at least 2 hours to allow the excess solid to settle.
  - Carefully withdraw a known volume of the supernatant using a pre-warmed (to the experimental temperature) syringe.
  - Immediately filter the solution through a chemically compatible syringe filter into a pre-weighed, clean, and dry volumetric flask. This step is critical to remove any undissolved solid particles.
- Gravimetric Analysis:
  - Record the exact volume of the filtered saturated solution.
  - Carefully evaporate the solvent from the volumetric flask under a gentle stream of nitrogen or in a fume hood. For higher boiling point solvents, a rotary evaporator may be used.
  - Once the bulk of the solvent has been removed, place the flask in an oven at a temperature below the melting point of **2-Amino-3-Nitrophenol** (e.g., 100 °C) until a constant weight is achieved.
  - Cool the flask in a desiccator to room temperature before weighing.
- Calculation of Solubility:
  - Calculate the mass of the dissolved **2-Amino-3-Nitrophenol** by subtracting the initial weight of the empty flask from the final weight of the flask containing the dried solute.
  - The solubility can then be expressed in various units:
    - g/L: (mass of solute in g) / (volume of solvent in L)

- mg/mL: (mass of solute in mg) / (volume of solvent in mL)
- mol/L (Molarity): (moles of solute) / (volume of solvent in L)

#### Safety Precautions:

- Always work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **2-Amino-3-Nitrophenol** and the selected organic solvent before starting the experiment.

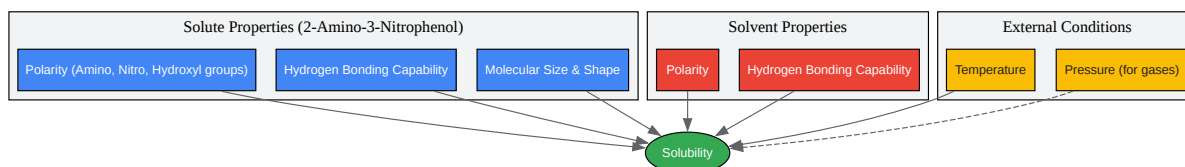
## Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the key factors influencing solubility.



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Caption: Experimental workflow for solubility determination.



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Caption: Factors influencing the solubility of a compound.

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## References

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